

5-Methoxypyrimidine-4-carbonitrile: A Scaffolding for Advanced Drug Discovery

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Compound of Interest

Compound Name: 5-Methoxypyrimidine-4-carbonitrile

Cat. No.: B056163

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methoxypyrimidine-4-carbonitrile is a heterocyclic organic compound featuring a pyrimidine ring substituted with a methoxy and a carbonitrile group. While specific research on this exact molecule is limited, its structural motif is a cornerstone in the development of a diverse range of biologically active compounds. The pyrimidine-5-carbonitrile core is a well-established pharmacophore, particularly in the realm of kinase inhibitors for oncology. This technical guide aims to consolidate the potential research applications of **5-Methoxypyrimidine-4-carbonitrile** by examining the synthesis, biological activities, and mechanisms of action of its close structural analogs.

Physicochemical Properties

While detailed experimental data for **5-Methoxypyrimidine-4-carbonitrile** is not readily available in the public domain, its basic properties can be identified.

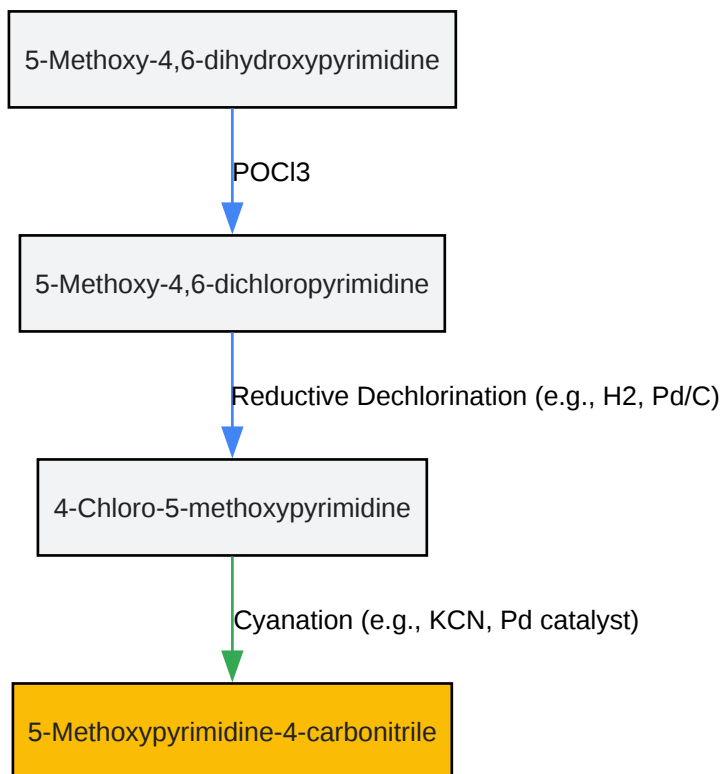
Property	Value	Reference
CAS Number	114969-64-1	[1]
Molecular Formula	C ₆ H ₅ N ₃ O	
Molecular Weight	135.12 g/mol	
Appearance	Predicted to be a solid at room temperature.	

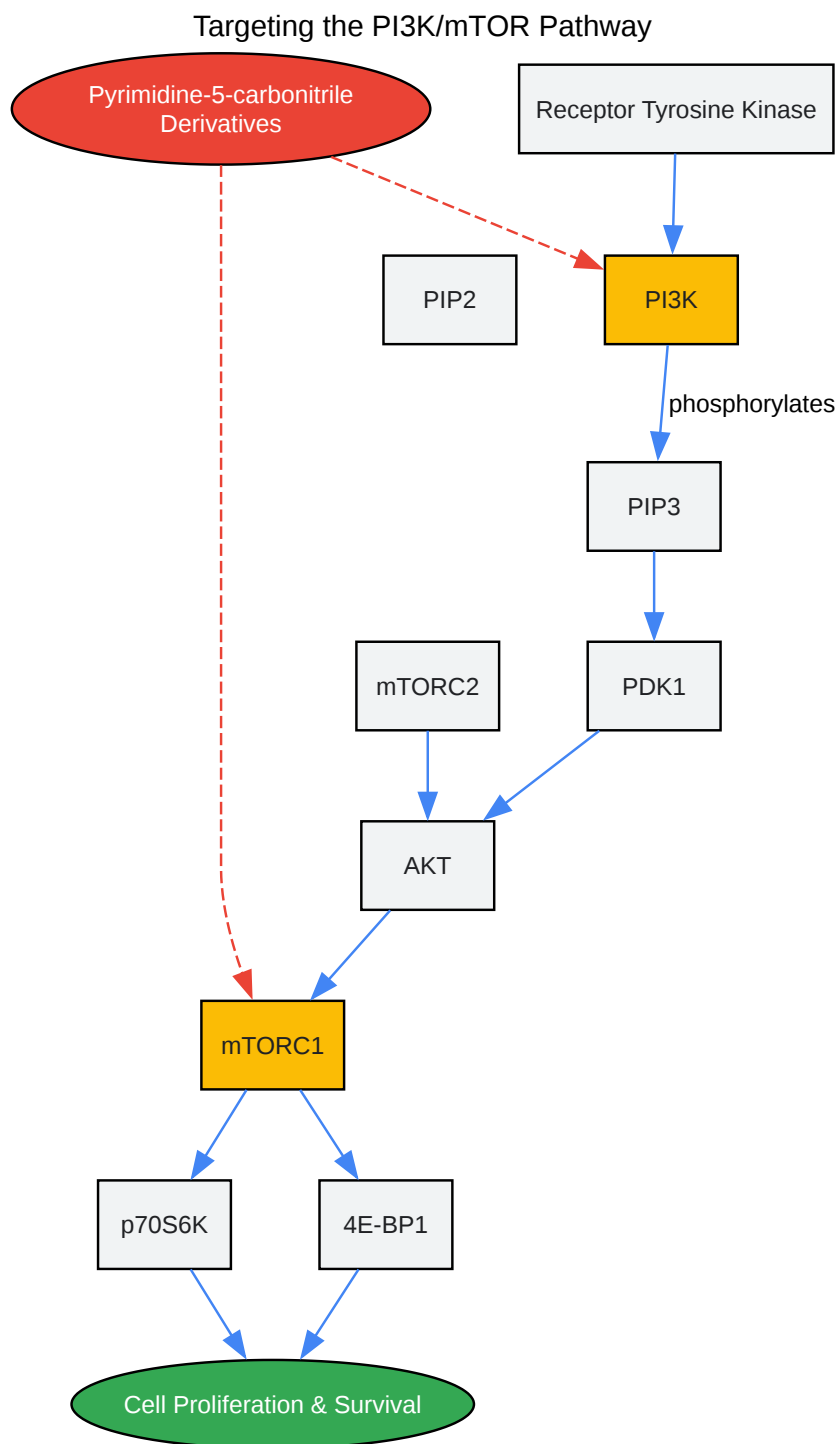
Synthetic Pathways: A Hypothetical Approach

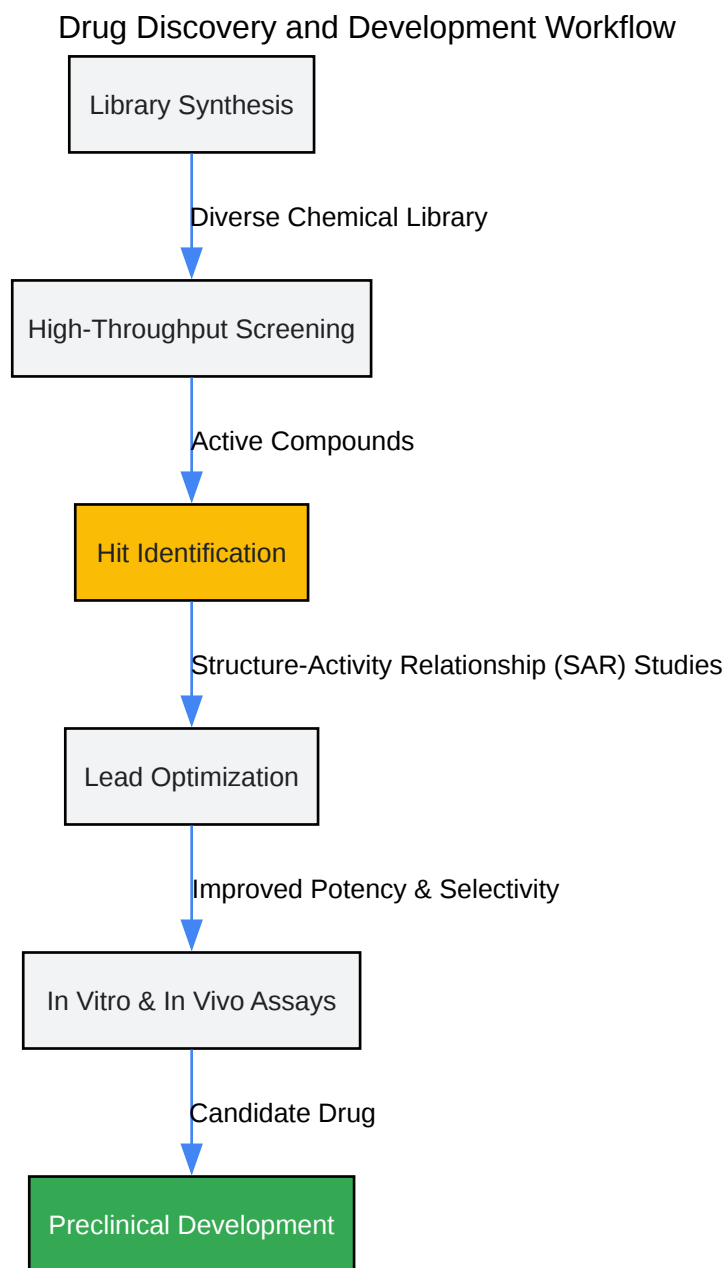
A definitive, published synthetic protocol for **5-Methoxypyrimidine-4-carbonitrile** is not currently available. However, based on established pyrimidine chemistry and a patent for a related precursor, a plausible synthetic route can be proposed. This hypothetical pathway would likely involve the synthesis of a di-chlorinated pyrimidine intermediate followed by selective displacement of the chlorine atoms and subsequent cyanation.

A key precursor, 5-methoxy-4,6-dichloropyrimidine, can be synthesized from 5-methoxy-4,6-dihydroxypyrimidine disodium salt and phosphorus oxychloride.[2] From this intermediate, a hypothetical pathway to **5-Methoxypyrimidine-4-carbonitrile** can be envisioned.

Hypothetical Synthesis of 5-Methoxypyrimidine-4-carbonitrile







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References

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- 2. CN104370826B - Preparation method of 5-methoxyl-4,6-dichloro pyrimidine - Google Patents [patents.google.com]
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